

Essential Safety and Operational Guide for 5-Chlorotryptamine

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Compound of Interest

Compound Name: **5-Chlorotryptamine**

Cat. No.: **B1214102**

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chlorotryptamine**. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical Identifier:

- Name: **5-Chlorotryptamine** hydrochloride
- Synonyms: 5-Chloro-3-(2-aminoethyl)indole hydrochloride, 2-(5-Chloro-1H-indol-3-yl)ethanamine hydrochloride[1][2]
- CAS Number: 942-26-7[2][3][4][5][6]

Summary of Hazard Information

5-Chlorotryptamine hydrochloride is classified as a hazardous chemical.[3] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.[3][5]

| Hazard Classification | Description |
|--|---------------------------------|
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2 |
| Specific target organ toxicity (single exposure) | Category 3 (Respiratory system) |

Source: Fisher Scientific Safety Data Sheet[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **5-Chlorotryptamine** to prevent exposure. The following PPE must be worn:

| PPE Category | Item | Specification |
|-------------------------|---|--|
| Eye and Face Protection | Safety Glasses with Side Shields | Required for all handling procedures. |
| Face Shield | To be worn in addition to safety glasses when there is a risk of splashing. | |
| Hand Protection | Chemical-Resistant Gloves | Nitrile gloves are a suitable choice for handling the solid form and for protection against splashes of solutions. Inspect gloves for any damage before use. |
| Body Protection | Laboratory Coat | A standard lab coat should be worn at all times. |
| Disposable Coveralls | Recommended when handling larger quantities or when there is a significant risk of contamination. | |
| Respiratory Protection | NIOSH-Approved Respirator | Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved N95 or P1 dust mask is recommended. For larger quantities or in poorly ventilated areas, a powered air-purifying respirator (PAPR) should be considered. |

This information is synthesized from multiple safety data sheets and handling guides.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Operational Plan: Step-by-Step Handling Procedure

All handling of **5-Chlorotryptamine** should be performed in a designated, well-ventilated area, preferably within a chemical fume hood.

1. Preparation:

- Ensure the work area is clean and free of clutter.
- Assemble all necessary equipment, including analytical balance, weighing paper or boat, spatula, vials, and solvent.
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Don all required personal protective equipment as detailed in the table above.

2. Weighing the Compound:

- To minimize dust generation, carefully transfer the desired amount of **5-Chlorotryptamine** from the stock container to a pre-tared weighing vessel using a clean spatula.
- Immediately after use, securely close the primary container.[\[7\]](#)

3. Solution Preparation:

- Slowly add the weighed compound to the desired solvent in a suitable container.
- If necessary, use a vortex mixer or sonicator to aid in dissolution.
- Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.

4. Post-Handling:

- Thoroughly clean the work area and any equipment used.
- Dispose of all contaminated materials according to the disposal plan outlined below.

- Wash hands and any exposed skin thoroughly with soap and water after handling.[3]

Emergency Procedures

In Case of Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.[3][5]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or symptoms occur, seek medical attention.[3][5]
- Ingestion: Clean the mouth with water and then drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[5]

Disposal Plan

5-Chlorotryptamine and any materials contaminated with it must be treated as hazardous waste and disposed of accordingly.

1. Waste Segregation:

- Collect all waste containing **5-Chlorotryptamine** separately from other waste streams.
- Specifically, segregate halogenated organic waste from non-halogenated waste. This is often more environmentally sound and can reduce disposal costs.[9]

2. Waste Collection:

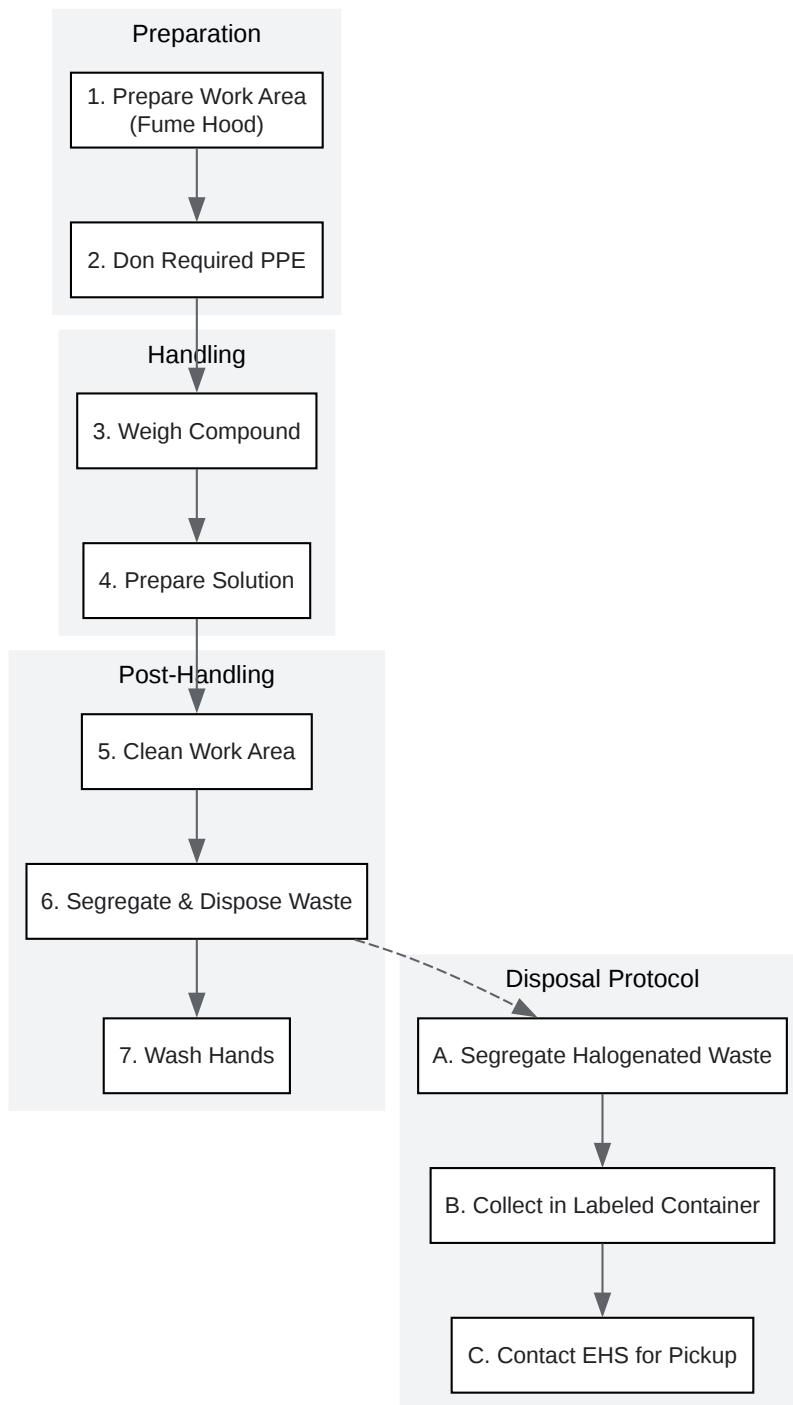
- Use designated, clearly labeled, and sealed containers for all **5-Chlorotryptamine** waste.
- This includes unused compounds, contaminated PPE (gloves, disposable lab coats), weighing papers, and any cleaning materials.

3. Professional Disposal:

- Under no circumstances should this chemical be disposed of down the drain or in regular trash.[9]
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[3][5][9] The material should be taken to an approved waste disposal plant.[3][10]

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of 5-Chlorotryptamine

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **5-Chlorotryptamine**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. fishersci.com [fishersci.com]
- 4. caymanchem.com [caymanchem.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. 5-Chlorotryptamine Hydrochloride | 942-26-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. benchchem.com [benchchem.com]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. benchchem.com [benchchem.com]
- 10. 5-Chloro- α -methyltryptamine|712-07-2|MSDS [dcchemicals.com]
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